

Personal protective equipment for handling Azepan-3-yl-methyl-amine

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Compound of Interest

Compound Name: Azepan-3-yl-methyl-amine

Cat. No.: B055181

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Essential Safety and Handling Guide for Azepan-3-yl-methyl-amine

This guide provides immediate, essential safety and logistical information for handling **Azepan-3-yl-methyl-amine** (CAS No. 124695-93-8) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **Azepan-3-yl-methyl-amine**
- CAS Number: 124695-93-8
- Molecular Formula: $C_7H_{16}N_2$ [\[1\]](#)
- Molecular Weight: 128.219 g/mol [\[1\]](#)

Hazard Identification and Classification

Azepan-3-yl-methyl-amine is classified as a hazardous substance. All personnel must be aware of its potential risks before handling.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1][2]
Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Azepan-3-yl-methyl-amine** to minimize exposure and ensure personal safety.

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Tested to ASTM standard D6978.	To prevent skin contact and irritation.[1][2][3]
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and irritation.[1][2][4]
Skin and Body Protection	A long-sleeved, impermeable laboratory coat. Closed-toe shoes.	To prevent skin contact and contamination of personal clothing.[1][2][3]
Respiratory Protection	Use in a well-ventilated area, such as a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.	To avoid inhalation and respiratory tract irritation.[1][2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is crucial for the safe handling of **Azepan-3-yl-methyl-amine**.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.
 - Assemble all necessary equipment and reagents before starting.
 - Don the required personal protective equipment as specified in the table above.
- Handling:

- Conduct all manipulations of **Azepan-3-yl-methyl-amine** within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Avoid direct contact with skin and eyes.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents, acids, and bases.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - The storage area should be secured and accessible only to authorized personnel.[\[1\]](#)[\[2\]](#)
 - Keep the container tightly closed to prevent leakage and contamination.[\[1\]](#)[\[2\]](#)

Disposal Plan

Proper disposal of **Azepan-3-yl-methyl-amine** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

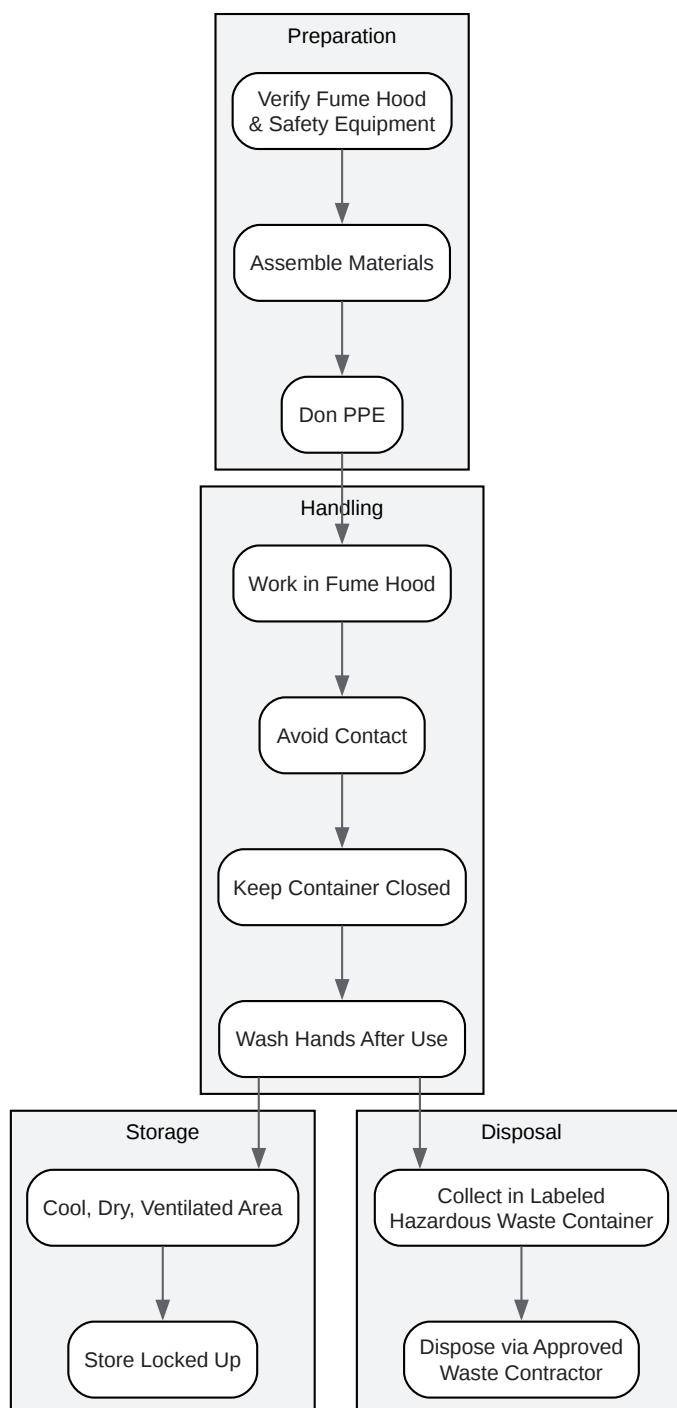
- Waste Collection:
 - Collect all waste containing **Azepan-3-yl-methyl-amine** in a designated, properly labeled, and sealed hazardous waste container.
 - This includes unused product, reaction byproducts, and contaminated materials such as gloves, pipette tips, and paper towels.
- Disposal Procedure:
 - Dispose of the hazardous waste through an approved waste disposal company.[\[2\]](#)
 - Do not dispose of this chemical down the drain or in the regular trash.[\[2\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[1]
[2] If skin irritation occurs, seek medical attention.[1] Remove contaminated clothing and wash it before reuse.[1][2]
- In case of eye contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
- In case of inhalation: Move the person to fresh air and keep them comfortable for breathing.
[1] Call a poison center or doctor if you feel unwell.[1]
- In case of a spill: Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Workflow for Handling and Disposal of Azepan-3-yl-methyl-amine

Workflow for Azepan-3-yl-methyl-amine Handling

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